protocol for recrystallization of 2-aminothiazole sulfate

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Compound of Interest

Compound Name: *2-Aminothiazole,sulfate*

Cat. No.: *B13835952*

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This guide outlines a rigorous protocol for the recrystallization of 2-Aminothiazole Sulfate, a critical intermediate in the synthesis of sulfathiazole drugs, azo dyes, and heterocyclic biocides.

Part 1: Technical Introduction & Physicochemical Context

2-Aminothiazole Sulfate (CAS: 63589-20-8 for 1:1 salt) is the sulfuric acid salt of 2-aminothiazole. While the free base (2-aminothiazole) is moderately soluble in water and highly soluble in alcohols, the sulfate salt exhibits a distinct solubility profile characteristic of ionic organic salts: it possesses high lattice energy, rendering it less soluble in organic solvents (ethanol, ether) but significantly soluble in hot water.

Purification Logic: The primary impurities in crude 2-aminothiazole sulfate typically include:

- Unreacted 2-aminothiazole (Free Base): Soluble in ethanol.[1]
- Oxidation byproducts: Often colored (brown/yellow) polymeric species.
- Inorganic salts: If prepared from crude neutralization mixtures.

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Therefore, a binary solvent system (Water/Ethanol) or a single-solvent (Water) method is most effective. Water serves as the good solvent at high temperatures, while ethanol acts as the anti-solvent to maximize recovery and remove organic impurities.

Part 2: Pre-Experimental Considerations

Chemical Safety (HSE)

- 2-Aminothiazole: Potential thyroid inhibitor; suspected carcinogen. Handle in a fume hood.
- Sulfuric Acid residues: Corrosive.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

Key Properties

Property	Data	Notes
Molecular Formula		Assumes 1:1 stoichiometry (Mono-sulfate)
MW	198.22 g/mol	Free base is 100.14 g/mol
Solubility (Hot)	High in Water (>80°C)	
Solubility (Cold)	Low in Water (<10°C)	Insoluble in Ethanol/Ether
Melting Point	>150°C (Decomposes)	Note: Free base melts at ~90°C. Do not confuse the two.

Part 3: Detailed Recrystallization Protocol

Method A: Aqueous Recrystallization (Preferred for High Purity)

Best for removing inorganic salts and highly polar impurities.

Materials:

- Crude 2-Aminothiazole Sulfate[2]

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- Deionized (DI) Water
- Activated Charcoal (powder)
- Celite 545 (filter aid)

Step-by-Step Procedure:

- Dissolution:
  - Place 10.0 g of crude 2-aminothiazole sulfate in a 100 mL Erlenmeyer flask.
  - Add minimum DI water (approx. 20–30 mL) and heat to 85–90°C on a hot plate with magnetic stirring.
  - Critical: Do not boil vigorously. If the solid does not dissolve completely, add water in 2 mL increments until a clear (or slightly colored) solution is obtained.
- Decolorization (Optional but Recommended):
  - If the solution is amber or dark brown, remove from heat for 1 minute (to prevent boil-over).
  - Add activated charcoal (0.5 g, ~5 wt%).
  - Stir at 85°C for 10–15 minutes.
- Hot Filtration:
  - Pre-heat a glass funnel and filter paper (or a sintered glass funnel) with hot water to prevent premature crystallization.
  - Filter the hot mixture through a pad of Celite to remove charcoal and insoluble particulates.
  - Collect the filtrate in a clean, pre-warmed flask.
- Crystallization:

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- Allow the filtrate to cool slowly to room temperature (20–25°C) over 1–2 hours. Rapid cooling promotes occlusion of impurities.
- Once ambient temperature is reached, place the flask in an ice-water bath (0–4°C) for 1 hour to complete precipitation.

- Isolation:
  - Filter the white to off-white crystals using vacuum filtration (Buchner funnel).
  - Wash: Wash the filter cake with 2 × 10 mL of ice-cold ethanol.
    - Why Ethanol? The sulfate salt is insoluble in ethanol, but the free base and organic impurities are soluble. This wash displaces water and aids drying.
- Drying:
  - Dry the crystals in a vacuum oven at 50°C for 6–12 hours.
  - Store in a desiccator.

Method B: Water/Ethanol Displacement (Preferred for Yield)

Best if the salt is too soluble in water, leading to yield loss in Method A.

- Dissolve the crude salt in minimum hot water (90°C) as in Method A.
- Perform hot filtration if necessary.
- While keeping the filtrate hot (~70°C), slowly add hot ethanol dropwise.
- Stop adding ethanol when a faint, persistent turbidity (cloudiness) appears.
- Add a few drops of water to clear the turbidity.
- Allow to cool slowly to room temperature, then chill to 4°C.
- Filter, wash with cold ethanol, and dry.

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Part 4: Process Visualization

The following diagram illustrates the logical flow and critical decision points in the purification process.

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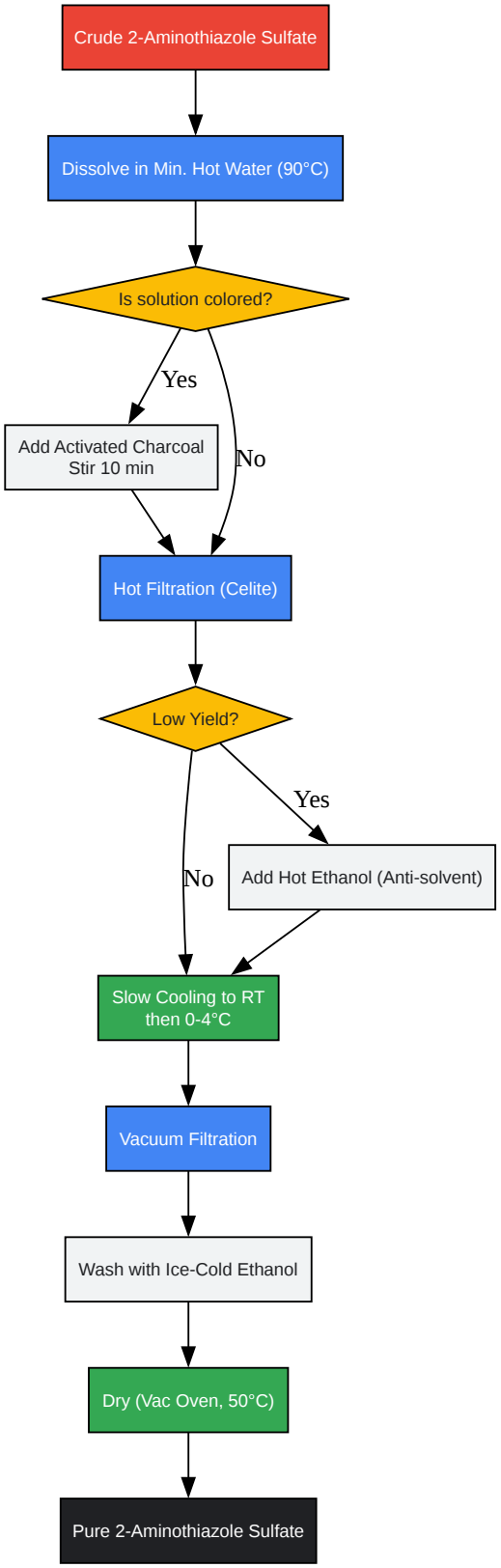

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Caption: Decision-tree workflow for the purification of 2-aminothiazole sulfate, including optional decolorization and anti-solvent steps.

Part 5: Quality Control & Troubleshooting

Characterization Metrics

Test	Acceptance Criteria	Method
Appearance	White to off-white crystalline solid	Visual
Melting Point	Sharp decomposition point (distinct from free base ~90°C)	Capillary Method
Purity (HPLC)	> 98.5% area	C18 Column, Phosphate Buffer/ACN
Sulfate Content	Theoretical ± 2%	BaCl2 Gravimetric or Titration

Troubleshooting Guide

- Problem:No crystals form upon cooling.
  - Cause: Too much water used (solution not saturated).
  - Fix: Re-heat and concentrate the solution by evaporation (reduce volume by 30%), or add Ethanol (Method B).
- Problem:Crystals are colored (Yellow/Brown).
  - Cause: Incomplete removal of oxidation products.
  - Fix: Recrystallize again using a higher load of activated charcoal (10 wt%) or check the pH (ensure it is acidic to keep the salt stable).
- Problem:Oiling out (liquid separates instead of crystals).
  - Cause: Temperature dropped too fast or impurities lowered the melting point.
  - Fix: Re-heat to dissolve oil, add a seed crystal, and cool very slowly with vigorous stirring.

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